

Enloplatin Formulation for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enloplatin*

Cat. No.: *B1141759*

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Introduction

Enloplatin is a second-generation platinum-based antineoplastic agent, structurally analogous to carboplatin.[1] Its mechanism of action, like other platinum compounds, is primarily attributed to its ability to form covalent cross-links with DNA, thereby inhibiting DNA replication and transcription, ultimately leading to apoptosis in cancer cells.[2][3] While **Enloplatin's** clinical development was not pursued, its unique properties and potential for non-cross-resistance with other platinum agents make it a compound of interest for preclinical research.[4]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the formulation of **Enloplatin** for experimental use. It covers the essential scientific principles, detailed protocols for in vitro and in vivo studies, and analytical methods for characterization, ensuring scientific integrity and reproducibility.

Chemical and Physical Properties

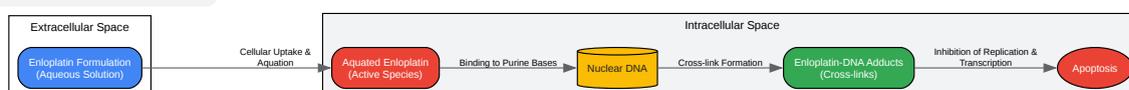
A thorough understanding of **Enloplatin's** physicochemical properties is fundamental to developing stable and effective formulations.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ N ₂ O ₅ Pt	PubChem CID: 68737[4]
Molecular Weight	481.41 g/mol	PubChem CID: 68737[4]
Appearance	White to off-white crystalline powder (presumed)	Inferred from related platinum compounds
Solubility	Water-soluble	Wikipedia[5]

Mechanism of Action: The Rationale for Formulation Design

Enloplatin, as a platinum(II) complex, acts as a DNA alkylating agent.[4] The central platinum atom forms covalent bonds with the N7 positions of purine bases in DNA, leading to intrastrand and interstrand cross-links.[2][3] This distortion of the DNA helix obstructs the machinery of DNA replication and repair, triggering cell cycle arrest and apoptosis. The formulation strategy for **Enloplatin**, therefore, aims to deliver the active compound to its target in a stable and bioavailable form.

Figure 1. Simplified diagram of Enloplatin's mechanism of action.



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Caption: Figure 1. Simplified diagram of **Enloplatin**'s mechanism of action.

Formulation for In Vivo Experimental Use

For preclinical in vivo studies, **Enloplatin** is typically administered intravenously. The choice of vehicle is critical to ensure the stability and solubility of the compound. Based on data from its

close analog, carboplatin, the following formulation is recommended.

Recommended Vehicle and Rationale

Vehicle: 5% Dextrose in Water (D5W) for Injection.

Rationale:

- **Stability:** Platinum compounds like carboplatin exhibit greater stability in dextrose solutions compared to chloride-containing solutions such as 0.9% Sodium Chloride (Normal Saline). In saline, the chloride ions can displace the carboxylate ligand of carboplatin (and likely **Enloplatin**), leading to the formation of more reactive and potentially more toxic species.
- **Solubility:** **Enloplatin** is reported to be water-soluble, and D5W provides an isotonic aqueous vehicle suitable for intravenous administration.

Protocol for Preparation of Enloplatin for Intravenous Administration

This protocol provides a step-by-step guide for preparing a 1 mg/mL solution of **Enloplatin** in D5W. Adjustments can be made based on the required final concentration and dose volume.

Materials:

- **Enloplatin** powder
- Sterile 5% Dextrose in Water (D5W) for Injection
- Sterile vials
- Calibrated analytical balance
- Sterile syringes and needles
- 0.22 μm sterile syringe filter

Procedure:

- **Aseptic Technique:** All procedures should be performed in a laminar flow hood using aseptic techniques to ensure the sterility of the final product.
- **Weighing:** Accurately weigh the required amount of **Enloplatin** powder using a calibrated analytical balance. For example, to prepare 10 mL of a 1 mg/mL solution, weigh 10 mg of **Enloplatin**.
- **Reconstitution:** Transfer the weighed **Enloplatin** powder to a sterile vial. Using a sterile syringe, add the calculated volume of D5W for Injection to the vial. In this example, add 10 mL of D5W.
- **Dissolution:** Gently swirl the vial until the **Enloplatin** powder is completely dissolved. Avoid vigorous shaking to prevent foaming.
- **Sterile Filtration:** Using a new sterile syringe, draw up the **Enloplatin** solution and pass it through a 0.22 μm sterile syringe filter into a final sterile vial. This step removes any potential particulate matter and ensures sterility.
- **Labeling and Storage:** Label the vial clearly with the compound name, concentration, date of preparation, and storage conditions. For immediate use, the solution can be kept at room temperature. For short-term storage, it is advisable to store the solution at 2-8°C, protected from light. Stability studies for **Enloplatin** in D5W are not publicly available; therefore, it is recommended to prepare the solution fresh for each experiment.

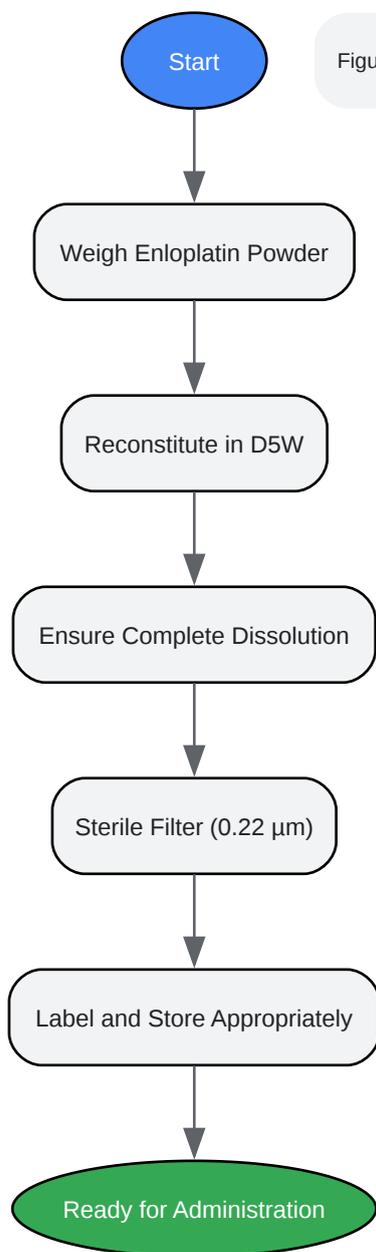


Figure 2. Workflow for preparing Enloplatin for in vivo use.

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Caption: Figure 2. Workflow for preparing **Enloplatin** for in vivo use.

Formulation for In Vitro Experimental Use

For in vitro experiments, such as cell-based assays, it is crucial to prepare stock solutions of **Enloplatin** that are sterile and compatible with cell culture media.

Recommended Solvents and Rationale

Primary Solvent: Sterile Water for Injection or Phosphate-Buffered Saline (PBS).

Rationale:

- **Biocompatibility:** Aqueous-based solvents are generally well-tolerated by cells in culture.
- **Solubility:** **Enloplatin**'s water solubility allows for the preparation of stock solutions in these vehicles.

A Note of Caution on DMSO: While dimethyl sulfoxide (DMSO) is a common solvent for many compounds in in vitro studies, it is not recommended for platinum-based drugs like **Enloplatin**. DMSO can react with platinum complexes, displacing ligands and altering the chemical structure and biological activity of the compound.

Protocol for Preparation of Enloplatin Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM **Enloplatin** stock solution.

Materials:

- **Enloplatin** powder (MW: 481.41 g/mol)
- Sterile Water for Injection or sterile PBS
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile syringes and needles
- 0.22 µm sterile syringe filter

Procedure:

- **Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **Enloplatin**.
For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution: $\text{Mass} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 481.41 \text{ g/mol} = 0.0048141 \text{ g} = 4.81 \text{ mg}$.

- Weighing: Accurately weigh approximately 4.81 mg of **Enloplatin** powder.
- Dissolution: Transfer the powder to a sterile tube and add 1 mL of sterile Water for Injection or PBS. Vortex briefly to dissolve.
- Sterile Filtration: Filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C , protected from light. It is recommended to use a freshly thawed aliquot for each experiment.

Working Dilutions: Prepare working dilutions of **Enloplatin** by further diluting the stock solution in the appropriate cell culture medium immediately before adding to the cells.

Analytical Characterization

To ensure the quality and integrity of the prepared **Enloplatin** formulations, analytical characterization is essential.

Recommended Analytical Techniques

Technique	Application	Key Parameters
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification of Enloplatin.[6]	Reversed-phase C18 or cyano column, UV detection at 230 nm.[6]
Flameless Atomic Absorption Spectrometry (FAAS)	Quantification of total platinum content.[6]	Graphite furnace, Zeeman background correction.[6]
pH Measurement	Assessment of the formulation's pH.	Standard pH meter.
Visual Inspection	Detection of particulate matter or discoloration.	Visual examination against a light and dark background.

Stability Considerations

The stability of **Enloplatin** in solution is a critical factor for the reliability of experimental results. While specific stability data for **Enloplatin** is limited, the following general guidelines based on its analogs should be considered:

- **Aqueous Solutions:** Platinum complexes can undergo aquation, where water molecules displace the ligands. This process can be influenced by pH and temperature.
- **Effect of Chloride Ions:** As previously mentioned, chloride ions can react with carboplatin-like structures, and it is prudent to assume a similar reactivity for **Enloplatin**.
- **Light Sensitivity:** Many platinum compounds are light-sensitive. Therefore, it is recommended to protect **Enloplatin** solutions from light during preparation and storage.
- **Storage:** For short-term storage, refrigeration (2-8°C) is recommended. For longer-term storage of stock solutions, freezing (-20°C or -80°C) is advisable. However, the stability of frozen **Enloplatin** solutions should be empirically determined if long-term storage is required.

Safety Precautions

Enloplatin is a potent cytotoxic agent and should be handled with appropriate safety precautions in a facility equipped for handling hazardous substances.

- **Personal Protective Equipment (PPE):** Wear gloves, a lab coat, and eye protection at all times when handling **Enloplatin** powder or solutions.
- **Containment:** All handling of **Enloplatin** powder should be performed in a chemical fume hood or a biological safety cabinet to prevent inhalation of airborne particles.
- **Waste Disposal:** Dispose of all contaminated materials (e.g., vials, syringes, PPE) in accordance with institutional and local regulations for cytotoxic waste.

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